

troubleshooting FR-900137 insolubility issues

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Compound of Interest

Compound Name: FR-900137

Cat. No.: B1674036

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Technical Support Center: FR-900137

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility issues encountered with **FR-900137**. The information is tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **FR-900137** and what are its chemical properties?

FR-900137 is an antibiotic produced by a strain of Streptomyces.^{[1][2][3]} Its chemical structure has been identified as methyl hydrogen N1-methyl N2-(L)-leucyl phosphorohydrazidate.^{[1][2]}

Summary of **FR-900137** Chemical Properties

Property	Value	Source
Chemical Formula	C ₈ H ₂₀ N ₃ O ₄ P	^[4]
Molecular Weight	253.23 g/mol	^[4]
Appearance	Solid powder	^[4]
CAS Number	73706-58-8	^{[3][4]}

Q2: I am having trouble dissolving **FR-900137**. What are the recommended solvents?

There is limited publicly available data on the specific solubility of **FR-900137**. However, based on its chemical structure as a derivative of L-leucine, a systematic approach to solvent selection can be undertaken. It is recommended to always start with a small amount of the compound for solubility testing.

Q3: My **FR-900137** solution appears cloudy or has precipitates. What should I do?

Cloudiness or precipitation indicates that the compound is not fully dissolved. This can be due to using an inappropriate solvent, the concentration being too high, or a change in solvent polarity when diluting a stock solution. Refer to the troubleshooting guide below for a step-by-step approach to resolving this issue.

Troubleshooting Guide for **FR-900137** Insolubility

This guide provides a systematic workflow to address solubility challenges with **FR-900137**.

Step 1: Initial Solvent Selection

Given that **FR-900137** is a derivative of the amino acid L-leucine, its solubility is likely influenced by pH and the polarity of the solvent. L-leucine itself is soluble in water, as well as in acidic and alkaline solutions.^{[5][6]} Therefore, a logical starting point for solubilizing **FR-900137** is to test a range of solvents from aqueous to organic.

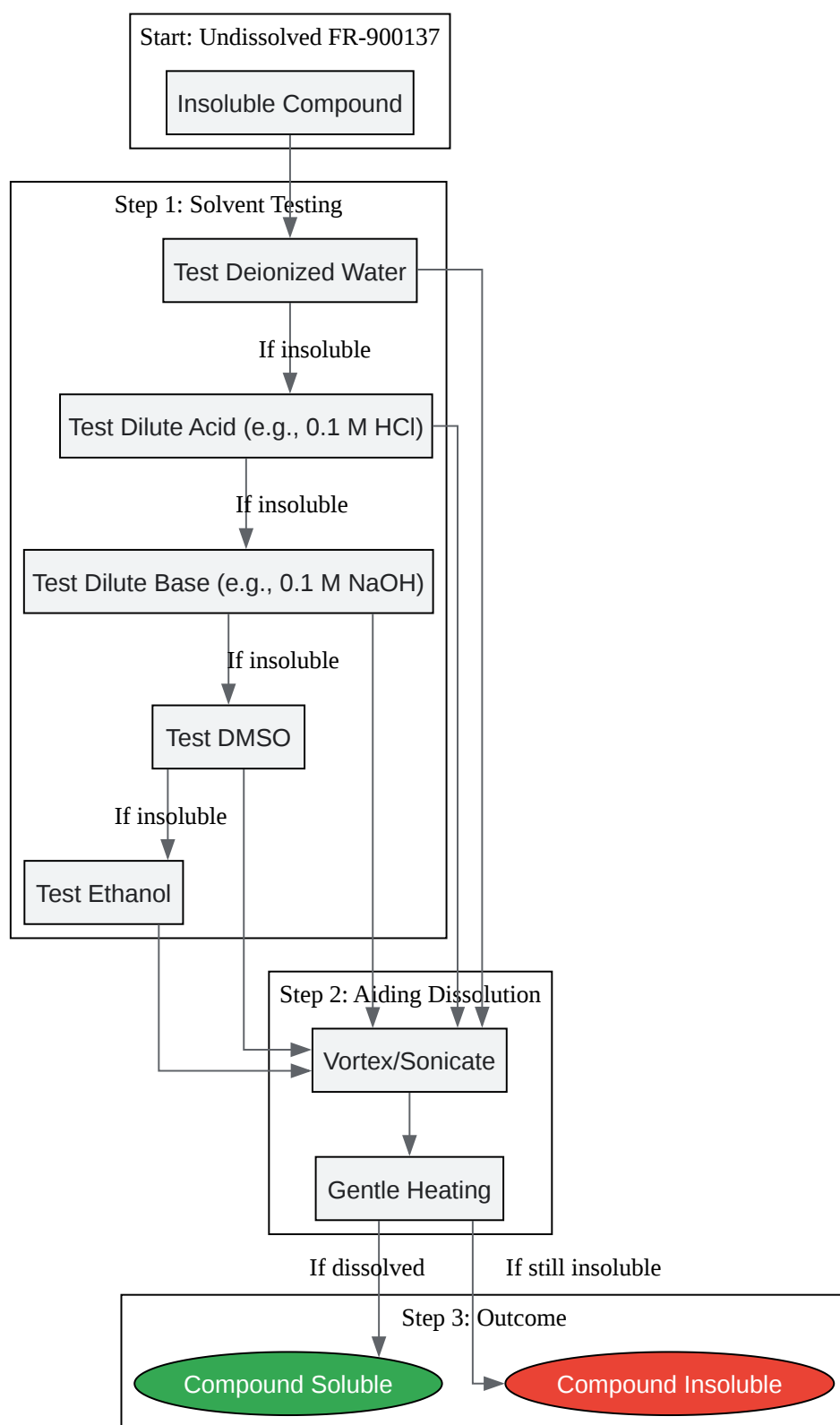
Recommended Starting Solvents

Solvent Category	Examples	Rationale & Considerations
Aqueous	Deionized Water	Start with water as L-leucine is water-soluble.[5][6]
Aqueous Acid (e.g., 0.1 M HCl)	The free amino group in the leucine moiety may be protonated, increasing solubility.	
Aqueous Base (e.g., 0.1 M NaOH)	The phosphonate group may be deprotonated, increasing solubility.	
Organic	DMSO, Ethanol, DMF	Derivatives of L-leucine, such as Fmoc-L-leucine, show good solubility in these organic solvents.[7]

Step 2: Experimental Protocol for Solubility Testing

- Aliquot a small amount of your solid **FR-900137** for testing to preserve your main stock.
- Add the selected solvent dropwise to the compound.
- Vortex or sonicate the mixture to aid dissolution. Gentle heating may also be considered, but be mindful of potential degradation.
- Visually inspect for any undissolved particles against a dark background.
- If the compound dissolves, you can proceed to determine the approximate concentration. If not, proceed to the next solvent in the recommended list.

Workflow for Troubleshooting Insolubility



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Caption: Troubleshooting workflow for **FR-900137** insolubility.

Step 3: Preparing Stock Solutions and Avoiding Precipitation

Once a suitable solvent is identified (e.g., DMSO), a concentrated stock solution can be prepared. A common issue arises when diluting a stock solution in an organic solvent into an aqueous buffer for experiments, which can cause the compound to precipitate.

Protocol for Diluting Stock Solutions:

- Prepare a high-concentration stock solution in a suitable organic solvent like DMSO.
- For your experiment, perform serial dilutions of the stock solution in the same organic solvent to get closer to your final concentration.
- Add the diluted compound dropwise to your aqueous buffer while vortexing to ensure rapid mixing and minimize local concentration gradients that can lead to precipitation.
- Ensure the final concentration of the organic solvent in your experimental medium is low (typically <0.5%) to avoid solvent effects on your cells or assay.

Mechanism of Action and Signaling Pathways

Currently, the specific molecular mechanism of action for **FR-900137** as an antibiotic is not well-documented in publicly available literature. Therefore, a specific signaling pathway diagram cannot be provided at this time. The troubleshooting workflow diagram above provides a logical sequence for addressing the practical issue of insolubility.

Disclaimer: The information provided is based on the chemical structure of **FR-900137** and general principles of chemical solubility. It is essential to perform small-scale solubility tests before dissolving the entire stock of the compound. Always refer to the manufacturer's datasheet if available. All laboratory work should be conducted with appropriate safety precautions.

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